

Application Notes and Protocols for Immunohistochemical Staining of EGFR and Phospho-EGFR

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Compound of Interest		
Compound Name:	EGFR-IN-52	
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These application notes provide detailed protocols for the immunohistochemical (IHC) detection of the Epidermal Growth Factor Receptor (EGFR) and its phosphorylated form (pEGFR). These protocols are intended for researchers, scientists, and drug development professionals investigating the expression and activation of EGFR in formalin-fixed, paraffinembedded (FFPE) tissues.

Introduction

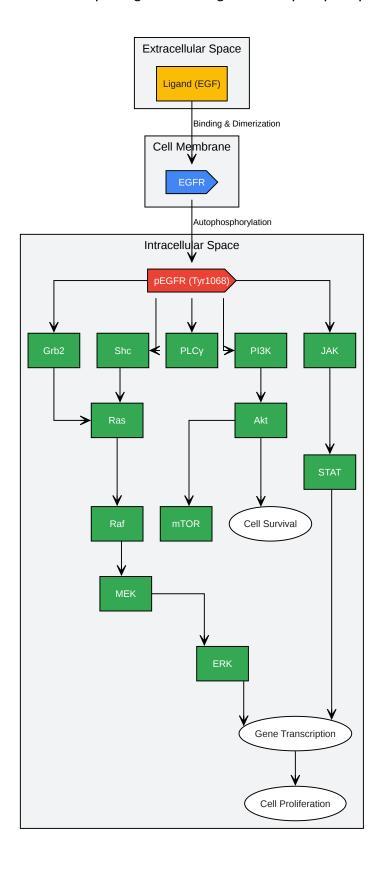
The Epidermal Growth Factor Receptor (EGFR) is a transmembrane glycoprotein that belongs to the ErbB family of receptor tyrosine kinases.[1][2] Upon binding to its ligands, such as epidermal growth factor (EGF), EGFR undergoes dimerization and autophosphorylation of specific tyrosine residues in its intracellular domain.[1][2] This activation triggers downstream signaling cascades, including the MAPK/ERK, PI3K/Akt, and JAK/STAT pathways, which are crucial for regulating cellular processes like proliferation, differentiation, and survival.[3]

Overexpression and constitutive activation of EGFR are frequently observed in various human cancers, including those of the lung, colon, breast, and brain, making it a prominent target for cancer therapy.[4][5] Immunohistochemistry is a powerful technique to assess the expression and phosphorylation status of EGFR in tumor tissues, providing valuable insights for both research and clinical diagnostics.[4][6][7]

Signaling Pathway



The diagram below illustrates the simplified EGFR signaling pathway, highlighting key downstream cascades activated upon ligand binding and receptor phosphorylation.





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Caption: Simplified EGFR signaling pathway.

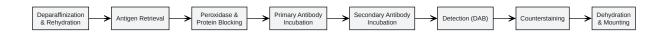
Experimental Protocols

The following are detailed protocols for the immunohistochemical staining of total EGFR and phosphorylated EGFR (specifically targeting Tyr1068, a major autophosphorylation site) in FFPE tissue sections.[1][5][8]

I. Immunohistochemistry Protocol for Total EGFR

This protocol outlines the steps for detecting the total EGFR protein in FFPE tissues.

Experimental Workflow:



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References

- 1. Phospho-EGF Receptor (Tyr1068) Antibody | Cell Signaling Technology [cellsignal.com]
- 2. pathnsitu.com [pathnsitu.com]
- 3. Role of epidermal growth factor receptor in acute and chronic kidney injury PMC [pmc.ncbi.nlm.nih.gov]
- 4. biocare.net [biocare.net]
- 5. biocare.net [biocare.net]
- 6. EGFR Immunohistochemistry [bio-protocol.org]



- 7. Epidermal Growth Factor Receptor Immunohistochemistry: Comparison of Antibodies and Cutoff Points to Predict Benefit From Gefitinib in a Phase 3 Placebo-Controlled Study in Advanced Nonsmall-Cell Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Immunohistochemical analysis of phosphorylated epidermal growth factor receptor might provide a surrogate marker of EGFR mutation PubMed [pubmed.ncbi.nlm.nih.gov]
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